

A Comprehensive Technical Guide to the Physical Properties of 2-Methyl-3-heptanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methyl-3-heptanol

Cat. No.: B094098

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This in-depth technical guide provides a detailed overview of the core physical properties of **2-Methyl-3-heptanol**. Designed for researchers, scientists, and professionals in drug development, this document consolidates essential data, outlines general experimental methodologies, and presents a logical workflow for property determination.

Core Physical and Chemical Properties

2-Methyl-3-heptanol is a branched-chain alcohol with the chemical formula $C_8H_{18}O$ ^[1]. It is also known by synonyms such as 2-Methylheptan-3-ol and n-Butyl isopropyl carbinol^[2]. This colorless to pale yellow liquid is utilized as a solvent in various industrial applications and serves as an intermediate in organic synthesis, including the production of plasticizers, surfactants, and lubricants^[1].

Quantitative Data Summary

The physical properties of **2-Methyl-3-heptanol** have been compiled from various sources. The table below provides a structured summary of these quantitative data points for easy reference and comparison. It is important to note that minor variations in reported values may exist due to different experimental conditions and measurement techniques.

Physical Property	Value	Units	References
Molecular Weight	130.23	g/mol	[1][3]
Boiling Point	167.2 - 172	°C at 760 mmHg	[2][4][5]
Melting Point	-85	°C	[2][6][5][7]
Density	0.819 - 0.823	g/cm ³	[2][6][5]
Refractive Index	1.424 - 1.425	[2][6][5][7]	
Flash Point	57 - 64.2	°C	[2][4][6][5]
Vapor Pressure	0.567 - 0.6	mmHg at 25°C	[2][4][5]
Solubility in Water	1594 - 2010	mg/L at 25°C	[4]
logP (o/w)	2.19 - 2.63	[2][4]	
pKa	~15.17	[2][6]	

Experimental Protocols for Physical Property Determination

While specific experimental protocols for determining the physical properties of **2-Methyl-3-heptanol** are not extensively detailed in the readily available literature, this section outlines the standard methodologies that are broadly applicable for such a compound. These descriptions are based on established principles of physical chemistry and are intended to provide a foundational understanding for researchers.

1. Determination of Boiling Point:

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common laboratory method for determining the boiling point is distillation.

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating source (e.g., heating mantle).

- Procedure: The liquid is placed in the distillation flask along with boiling chips to ensure smooth boiling. The apparatus is assembled, and the liquid is heated. The temperature is recorded when the liquid is boiling, and the vapor is condensing and dripping into the receiving flask at a steady rate. This temperature is the boiling point at the measured atmospheric pressure. For more accurate determinations, the pressure should be precisely controlled and measured.

2. Determination of Melting Point:

The melting point is the temperature at which a solid turns into a liquid. For a substance like **2-Methyl-3-heptanol**, which has a very low melting point, a specialized apparatus is required.

- Apparatus: A cryostat or a low-temperature bath, a sample holder, and a calibrated thermometer or temperature probe.
- Procedure: The sample is cooled in the low-temperature bath until it solidifies. The bath is then allowed to warm up slowly. The temperature at which the first signs of melting are observed and the temperature at which the last crystal melts are recorded. The range between these two temperatures is the melting range, and the melting point is typically reported as this range.

3. Determination of Density:

Density is the mass per unit volume of a substance. It is commonly measured using a pycnometer or a hydrometer.

- Apparatus: A pycnometer of a known volume, a balance, and a temperature-controlled water bath.
- Procedure: The empty pycnometer is weighed. It is then filled with the liquid, and any excess is removed. The filled pycnometer is placed in a temperature-controlled water bath to ensure the liquid is at the desired temperature. The pycnometer is then reweighed. The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.

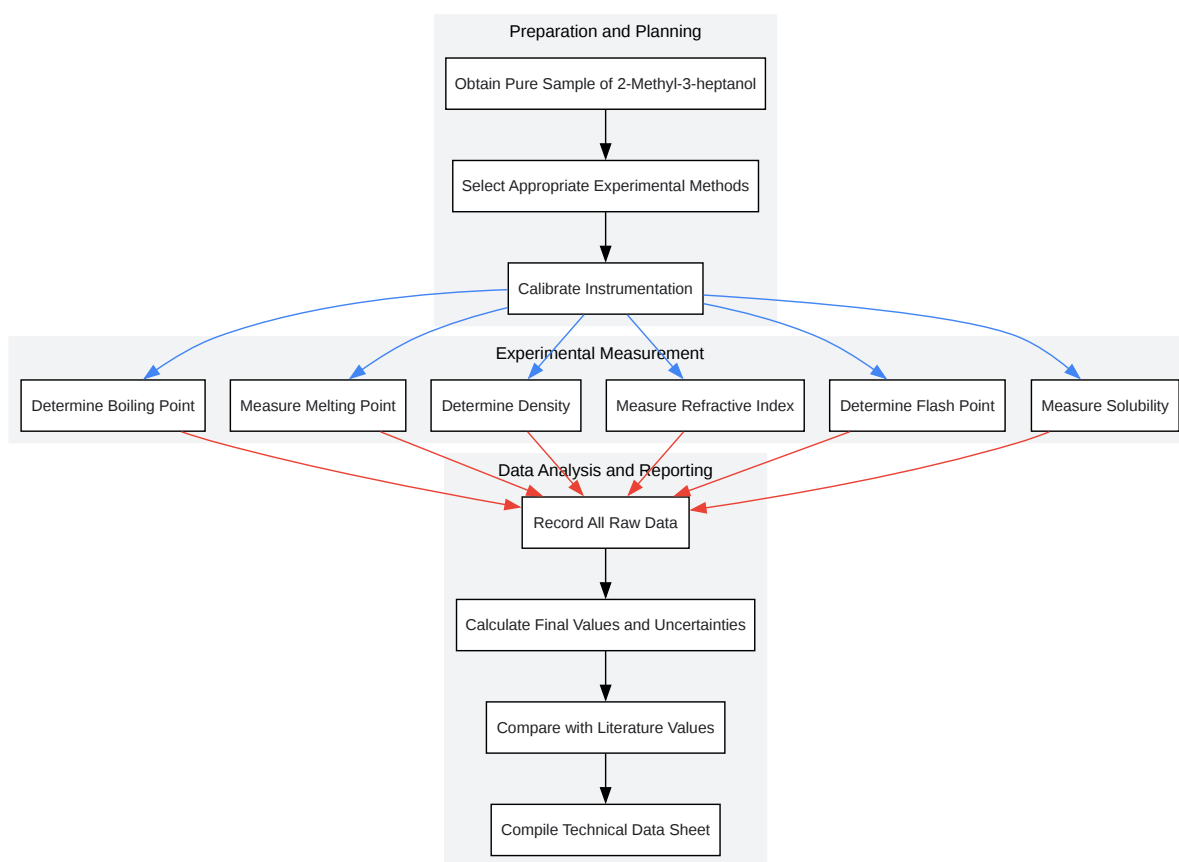
4. Determination of Refractive Index:

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material. It is a characteristic property of a substance and is measured using a refractometer.

- Apparatus: An Abbé refractometer is commonly used.
- Procedure: A few drops of the liquid are placed on the prism of the refractometer. The instrument is adjusted until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece. The refractive index is then read directly from the scale. The measurement is temperature-dependent, so the temperature should be controlled and reported.

Logical Workflow for Physical Property Analysis

The following diagram illustrates a logical workflow for the systematic determination of the physical properties of a chemical compound like **2-Methyl-3-heptanol**. This workflow ensures a comprehensive and standardized approach to data collection and analysis.



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Caption: A logical workflow for the determination of physical properties of a chemical compound.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of 2-Methyl-3-heptanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094098#2-methyl-3-heptanol-physical-properties-database]

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